

# Essential Safety and Logistical Information for Handling ENMD-2076 Tartrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ENMD-2076 Tartrate

Cat. No.: B1683880

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **ENMD-2076 Tartrate** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to maintain a safe laboratory environment.

**ENMD-2076 Tartrate** is an orally active, multi-targeted kinase inhibitor with antiangiogenic and antiproliferative properties.<sup>[1][2][3]</sup> It is a potent pharmacologically active material and should be handled with care to avoid exposure.<sup>[4]</sup>

## Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the most critical barrier against exposure to potent compounds. The following table outlines the recommended PPE for handling **ENMD-2076 Tartrate**.

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Change gloves immediately if contaminated. After handling, remove gloves and wash hands thoroughly. <a href="#">[4]</a>
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory to protect against splashes or airborne particles.
Respiratory Protection	Fume Hood or Ventilated Enclosure	All handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood or other ventilated containment device to prevent inhalation of dust or aerosols. <a href="#">[4]</a>
Body Protection	Laboratory Coat	A buttoned lab coat must be worn to protect skin and clothing. Consider a disposable gown for procedures with a higher risk of contamination.
Face Protection	Face Shield	Recommended when there is a significant risk of splashes, such as during bulk handling or solvent extraction.

## Operational Plan for Safe Handling

A systematic approach to handling **ENMD-2076 Tartrate** will minimize the risk of exposure and ensure the integrity of the compound.

### 1. Preparation and Weighing:

- Designate a specific area within a fume hood for handling **ENMD-2076 Tartrate**.
- Before weighing, ensure the analytical balance is clean and placed on a stable surface inside the fume hood.
- Use appropriate tools (e.g., spatulas, weighing paper) that are dedicated to this compound or thoroughly cleaned after use.
- Handle the solid powder carefully to avoid generating dust.

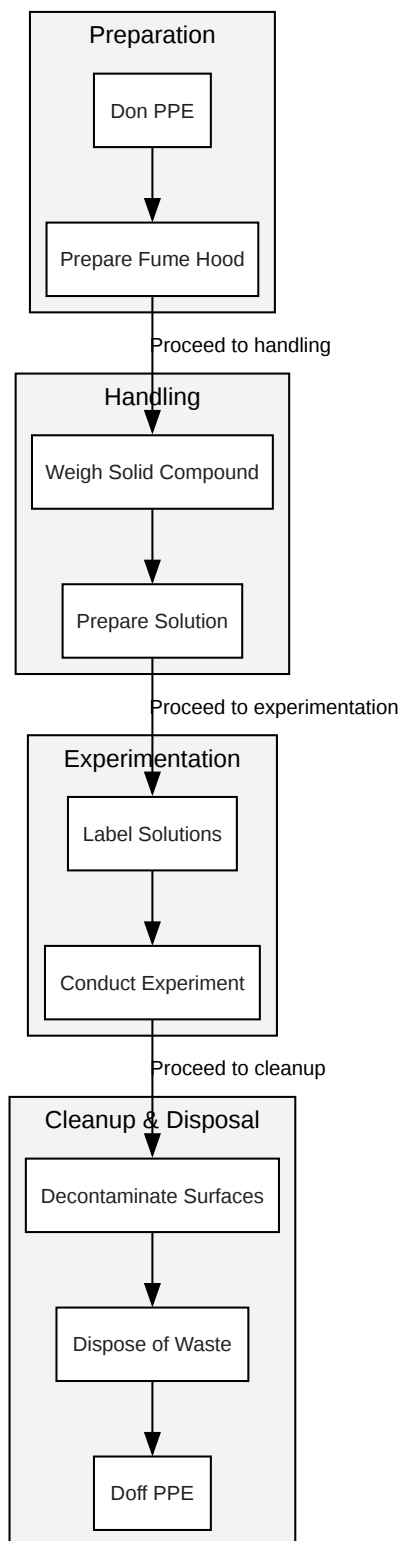
## 2. Solution Preparation:

- **ENMD-2076 Tartrate** is soluble in DMSO.[\[5\]](#)
- Add the solvent to the weighed compound slowly to avoid splashing.
- If sonication is required for dissolution, ensure the vial is securely capped.
- Once in solution, the risk of airborne particle exposure is reduced, but appropriate PPE is still required to prevent skin and eye contact.

## 3. Experimental Use:

- Clearly label all solutions containing **ENMD-2076 Tartrate** with the compound name, concentration, solvent, and date of preparation.
- When performing cell-based assays or animal studies, ensure all manipulations are conducted in a manner that prevents aerosol generation or spills.
- All treatments involving ENMD-2076 are administered orally in water or a specific vehicle.[\[1\]](#)

## ENMD-2076 Tartrate Handling Workflow



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Caption: Workflow for the safe handling of **ENMD-2076 Tartrate**.

## Disposal Plan

Proper disposal of **ENMD-2076 Tartrate** and associated waste is crucial to prevent environmental contamination and accidental exposure.

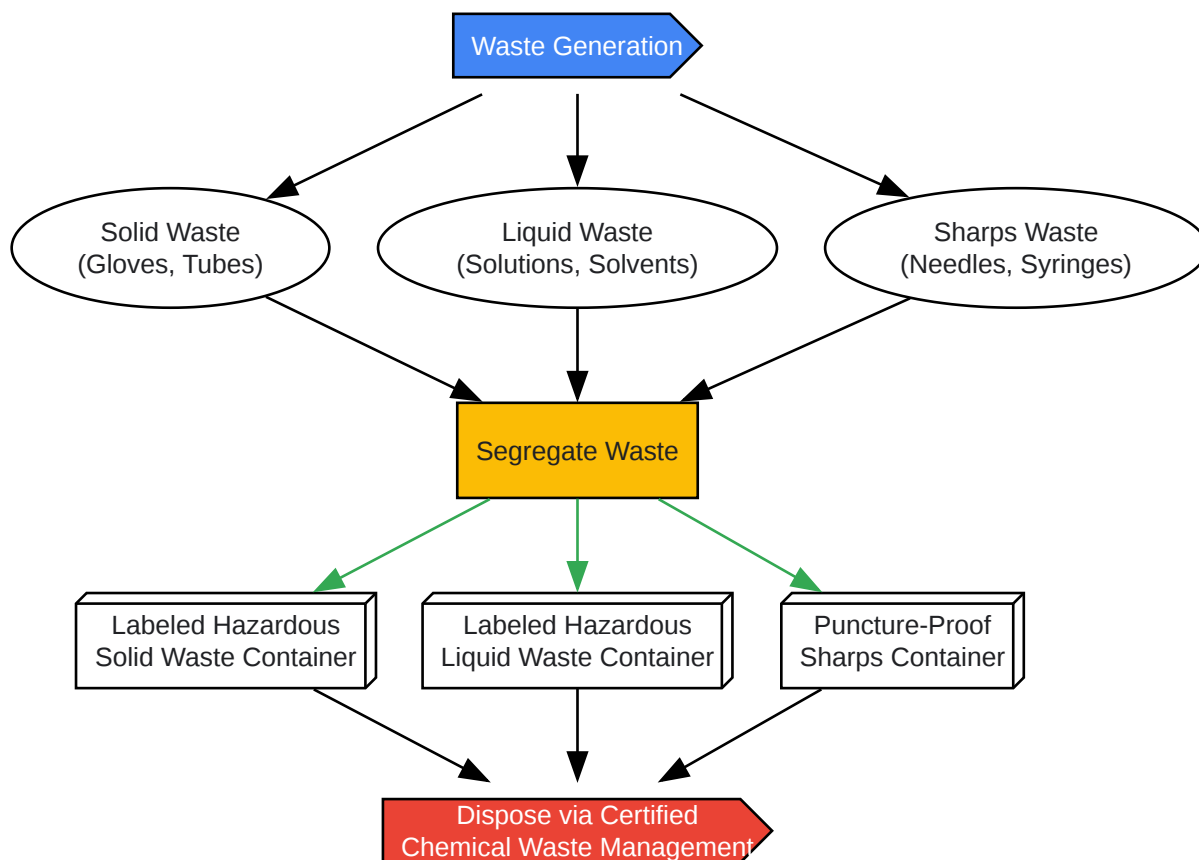
### Waste Segregation:

- Solid Waste: Contaminated consumables such as gloves, weighing paper, and pipette tips should be collected in a dedicated, sealed waste bag or container labeled "Hazardous Chemical Waste."
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated, sealed, and clearly labeled waste container. Do not mix with other chemical waste streams unless compatibility has been confirmed.
- Sharps Waste: Needles and syringes used for animal dosing must be disposed of in a designated sharps container.

### Disposal Procedure:

- All waste containing **ENMD-2076 Tartrate** must be disposed of as hazardous chemical waste.
- Follow your institution's specific guidelines for hazardous waste disposal.
- Arrange for pickup and disposal by a certified chemical waste management company.
- Do not dispose of **ENMD-2076 Tartrate** down the drain or in regular trash.[\[4\]](#)

## ENMD-2076 Tartrate Disposal Plan



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